

An In-Depth Technical Guide to the Spectroscopic Data of Substituted Phenylacetonitriles

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Compound of Interest

Compound Name: 2-Fluoro-3-(trifluoromethoxy)phenylacetonitrile

CAS No.: 1159512-60-3

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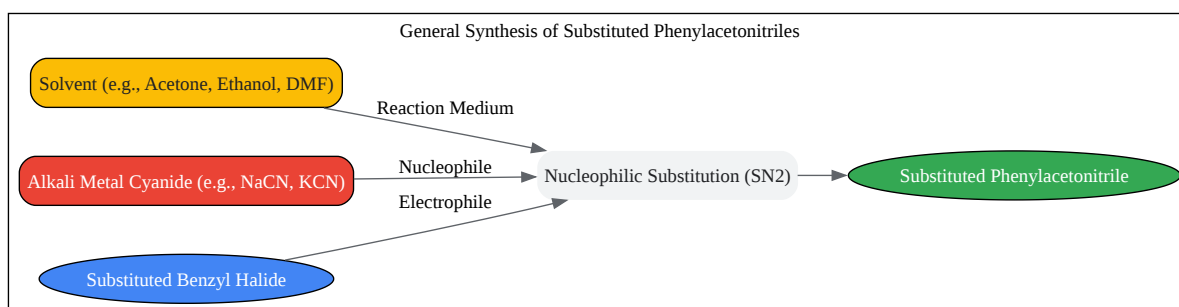
Introduction

Substituted phenylacetonitriles are a pivotal class of organic compounds, serving as versatile building blocks in the synthesis of a wide array of pharmaceuticals, agrochemicals, and materials. Their chemical reactivity and biological activity are profoundly influenced by the nature and position of substituents on the phenyl ring. Consequently, the precise and unambiguous structural characterization of these molecules is paramount for researchers, scientists, and drug development professionals. This guide provides a comprehensive exploration of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—employed in the elucidation of the chemical structures of substituted phenylacetonitriles. By delving into the theoretical underpinnings and practical applications of these methods, this document aims to equip the reader with the expertise to confidently interpret the spectral data of this important class of molecules.

The strategic application of spectroscopic methods is not merely a procedural step but a critical component of the research and development workflow. The insights gained from NMR, IR, and MS data are instrumental in confirming molecular identity, assessing purity, and understanding the electronic and steric effects imparted by various substituents. This guide will navigate through the nuances of spectral interpretation, supported by tabulated data, detailed experimental protocols, and illustrative diagrams, to provide a holistic understanding of the structure-spectra relationships in substituted phenylacetonitriles.

General Synthetic Strategies

The synthesis of substituted phenylacetonitriles is a well-established area of organic chemistry, with several reliable methods at the disposal of the synthetic chemist. The choice of a particular synthetic route is often dictated by the availability of starting materials, the desired substitution pattern, and the scale of the reaction. A common and effective method involves the nucleophilic substitution of a substituted benzyl halide with a cyanide salt.^[1]



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Caption: General synthetic route to substituted phenylacetonitriles.

This reaction typically proceeds via an SN2 mechanism, where the cyanide ion displaces the halide from the benzylic carbon. The choice of solvent is crucial for the success of this reaction,

with polar aprotic solvents like acetone or dimethylformamide (DMF) often favoring the reaction by solvating the metal cation and leaving the cyanide anion more nucleophilic.^[2] In some cases, phase-transfer catalysts can be employed to facilitate the reaction between the aqueous cyanide solution and the organic benzyl halide phase.^[3]

Another notable synthetic approach involves the cyanation of substituted benzyl alcohols, which are often more readily available than the corresponding halides. This transformation can be achieved by converting the alcohol to a better leaving group, such as a tosylate, followed by reaction with a cyanide source.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework. For substituted phenylacetonitriles, both ^1H and ^{13}C NMR are indispensable for confirming the substitution pattern on the aromatic ring and identifying the characteristic methylene ($-\text{CH}_2-$) and nitrile ($-\text{C}\equiv\text{N}$) groups.

^1H NMR Spectroscopy

The ^1H NMR spectrum of a substituted phenylacetonitrile provides a wealth of information. The chemical shifts, splitting patterns, and integration of the signals are all diagnostic of the molecular structure.

Key Features:

- **Methylene Protons ($-\text{CH}_2\text{CN}$):** These protons typically appear as a singlet in the range of 3.6-4.2 ppm. The exact chemical shift is influenced by the electronic nature of the substituent on the phenyl ring. Electron-withdrawing groups tend to deshield these protons, shifting them downfield, while electron-donating groups cause an upfield shift.
- **Aromatic Protons:** The chemical shifts and coupling patterns of the protons on the phenyl ring are highly dependent on the position and nature of the substituent.
 - **Para-substitution:** Leads to a characteristic AA'BB' system, which often appears as two doublets.

- Ortho-substitution: Gives rise to a more complex splitting pattern, typically a multiplet.
- Meta-substitution: Also results in a complex multiplet, but with different coupling constants compared to the ortho isomer.

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified substituted phenylacetonitrile in about 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup: Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse sequence: Standard single-pulse experiment.
 - Number of scans: 8-16 scans are typically sufficient for good signal-to-noise.
 - Relaxation delay: 1-2 seconds.
 - Spectral width: A sweep width of -2 to 12 ppm is generally adequate.
- Processing: Fourier transform the free induction decay (FID), phase correct the spectrum, and integrate the signals. Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts of the carbon atoms are sensitive to their local electronic environment.

Key Features:

- Nitrile Carbon ($-\text{C}\equiv\text{N}$): The nitrile carbon gives a characteristic signal in the range of 115-120 ppm. This peak is often of lower intensity due to the long relaxation time of quaternary carbons.

- Methylene Carbon ($-\text{CH}_2\text{CN}$): The methylene carbon signal appears in the region of 20-30 ppm.
- Aromatic Carbons: The chemical shifts of the aromatic carbons are influenced by the substituent. The ipso-carbon (the carbon directly attached to the substituent) and the other ring carbons will have distinct chemical shifts that can be used to confirm the substitution pattern. Aromatic carbons typically resonate in the 120-150 ppm range.^[4]

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy. A higher concentration (20-50 mg) may be beneficial for obtaining a good signal-to-noise ratio in a shorter time.
- Instrument Setup: Acquire the spectrum on a spectrometer with a carbon probe.
- Acquisition Parameters:
 - Pulse sequence: Standard proton-decoupled pulse sequence.
 - Number of scans: A larger number of scans (e.g., 128-1024) is typically required compared to ^1H NMR.
 - Relaxation delay: 2-5 seconds.
 - Spectral width: A sweep width of 0 to 220 ppm is standard.
- Processing: Fourier transform the FID, phase correct the spectrum, and reference it to the deuterated solvent peaks.

Table 1: Representative ^1H and ^{13}C NMR Data for Substituted Phenylacetonitriles

Compound	Substituent	Position	Solvent	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)
Phenylacetonitrile	-H	-	CDCl ₃	7.40-7.25 (m, 5H, Ar-H), 3.73 (s, 2H, CH ₂)	131.0 (C), 129.1 (CH), 128.0 (CH), 127.5 (CH), 117.9 (CN), 23.5 (CH ₂)
4-Methoxyphenylacetonitrile	-OCH ₃	para	CDCl ₃	7.25 (d, 2H, Ar-H), 6.90 (d, 2H, Ar-H), 3.81 (s, 3H, OCH ₃), 3.65 (s, 2H, CH ₂)	159.2 (C-O), 128.8 (CH), 123.1 (C), 117.9 (CN), 114.3 (CH), 55.3 (OCH ₃), 22.5 (CH ₂)
4-Chlorophenylacetonitrile	-Cl	para	CDCl ₃	7.35 (d, 2H, Ar-H), 7.29 (d, 2H, Ar-H), 3.72 (s, 2H, CH ₂)[5]	134.0 (C-Cl), 129.5 (C), 129.2 (CH), 128.7 (CH), 117.3 (CN), 23.0 (CH ₂)
2-Nitrophenylacetonitrile	-NO ₂	ortho	CDCl ₃	8.20 (d, 1H, Ar-H), 7.70-7.50 (m, 3H, Ar-H), 4.20 (s, 2H, CH ₂) [6]	147.5 (C-NO ₂), 134.0 (CH), 133.5 (CH), 129.5 (CH), 125.5 (CH), 125.0 (CH), 116.0 (C), 116.0 (CN), 22.0 (CH ₂)[7]
3-Nitrophenylacetonitrile	-NO ₂	meta	CDCl ₃	8.25 (s, 1H, Ar-H), 8.15 (d, 1H, Ar-H), 7.75 (d, 1H, Ar-H), 7.60 (t, 1H, Ar-H)	148.5 (C-NO ₂), 134.0 (C), 133.0 (CH), 130.0 (CH), 123.5 (CH)

				1H, Ar-H), 3.85 (s, 2H, CH ₂)[5]	(CH), 122.5 (CH), 116.5 (CN), 23.0 (CH ₂)[8]
3- Methoxyphen ylacetonitrile	-OCH ₃	meta	CDCl ₃	7.28 (t, 1H, Ar-H), 6.90- 6.80 (m, 3H, Ar-H), 3.80 (s, 3H, OCH ₃), 3.68 (s, 2H, CH ₂)	159.9 (C-O), 132.5 (C), 130.0 (CH), 119.5 (CH), 117.8 (CN), 113.5 (CH), 113.0 (CH), 55.2 (OCH ₃), 23.8 (CH ₂)[3]
4- Hydroxyphen ylacetonitrile	-OH	para	CDCl ₃	7.18 (d, 2H, Ar-H), 6.82 (d, 2H, Ar-H), 5.50 (br s, 1H, OH), 3.65 (s, 2H, CH ₂)	155.5 (C- OH), 128.9 (CH), 123.0 (C), 118.0 (CN), 115.8 (CH), 22.8 (CH ₂)[6]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. In the case of substituted phenylacetonitriles, IR spectroscopy is particularly useful for confirming the presence of the nitrile group and providing information about the substitution pattern of the aromatic ring.

Key Features:

- **Nitrile Stretch (-C≡N):** The most characteristic absorption for phenylacetonitriles is the sharp, intense band corresponding to the C≡N stretching vibration, which appears in the region of 2240-2260 cm⁻¹. Conjugation with the aromatic ring slightly lowers this frequency compared to aliphatic nitriles.[4]

- **Aromatic C-H Stretch:** The aromatic C-H stretching vibrations are observed as a group of weak to medium bands just above 3000 cm^{-1} .
- **Aromatic C=C Stretch:** The C=C stretching vibrations of the phenyl ring typically give rise to a series of bands in the $1450\text{-}1600\text{ cm}^{-1}$ region.
- **Out-of-Plane Bending (OOP):** The pattern of C-H out-of-plane bending vibrations in the $690\text{-}900\text{ cm}^{-1}$ region can be highly diagnostic of the substitution pattern on the benzene ring. For example, a strong band around $800\text{-}840\text{ cm}^{-1}$ is often indicative of para-substitution.

Experimental Protocol: FT-IR Spectroscopy

- **Sample Preparation:**
 - **Neat Liquid:** If the sample is a liquid, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
 - **KBr Pellet:** If the sample is a solid, grind a small amount of the sample (1-2 mg) with about 100 mg of dry KBr powder and press the mixture into a transparent pellet using a hydraulic press.
 - **ATR (Attenuated Total Reflectance):** Place a small amount of the liquid or solid sample directly on the ATR crystal.
- **Instrument Setup:** Record a background spectrum of the empty sample compartment or the clean ATR crystal.
- **Acquisition:** Place the sample in the instrument and acquire the spectrum.
- **Processing:** The spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Key IR Absorptions of Substituted Phenylacetonitriles

Aromatic C-H Stretch
($>3000\text{ cm}^{-1}$)

Nitrile $\text{C}\equiv\text{N}$ Stretch
($2240\text{-}2260\text{ cm}^{-1}$)

Aromatic C=C Stretch
($1450\text{-}1600\text{ cm}^{-1}$)

C-H Out-of-Plane Bending
($690\text{-}900\text{ cm}^{-1}$)

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Caption: Diagnostic regions in the IR spectrum of phenylacetonitriles.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and elemental composition of a compound. Furthermore, the fragmentation pattern observed in the mass spectrum can offer valuable structural insights. Electron Ionization (EI) is a common ionization technique used for the analysis of relatively small, volatile molecules like substituted phenylacetonitriles.

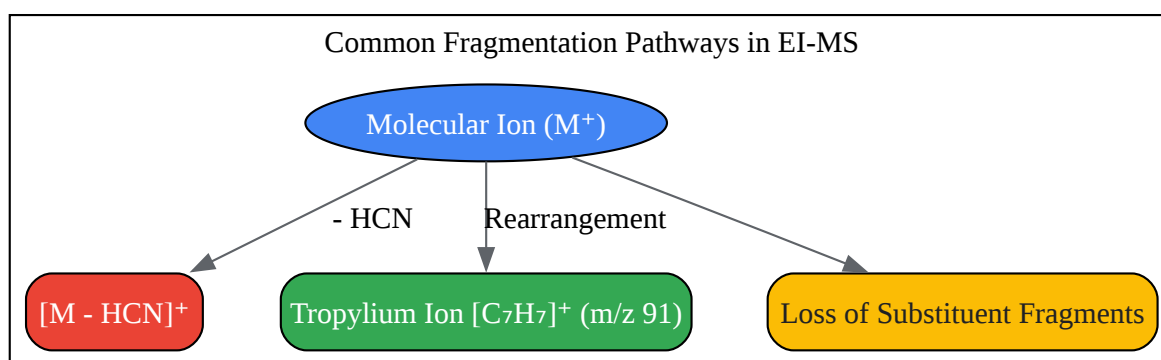
Key Features:

- **Molecular Ion (M^+):** The molecular ion peak corresponds to the molecular weight of the compound. For phenylacetonitriles, the molecular ion is typically observed, although its intensity can vary.

- Tropylium Ion ($[C_7H_7]^+$): A very common and often base peak in the mass spectra of benzyl compounds is the tropylium ion at m/z 91. This stable cation is formed by the rearrangement of the benzyl cation.
- Loss of HCN: A characteristic fragmentation pathway for nitriles is the loss of a neutral hydrogen cyanide (HCN) molecule (27 Da) from the molecular ion.
- Substituent-Specific Fragmentation: The nature of the substituent on the phenyl ring will influence the fragmentation pattern. For example, a methoxy-substituted phenylacetonitrile may show a loss of a methyl radical ($CH_3\bullet$) or formaldehyde (CH_2O). Halogenated compounds will exhibit characteristic isotopic patterns.^[9]

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: The sample is vaporized and bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .



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